

Safeguarding Your Research: A Comprehensive Guide to Handling Leonurine Hydrochloride

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Compound of Interest

Compound Name: *Leonurine hydrochloride*

Cat. No.: B1394157

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with active pharmaceutical ingredients like **Leonurine hydrochloride**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure and efficient research environment.

Hazard Identification and Classification

Leonurine hydrochloride is classified with the following hazards:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

The signal word for this compound is Warning.[1] The target organ is the respiratory system.[1]

Quantitative Safety Data

While a complete safety data sheet with specific occupational exposure limits for pure **Leonurine hydrochloride** is not readily available, the following toxicological information for a related extract provides a valuable reference point.

Data Point	Value	Source
LD50 (Oral, Mouse)	118.68 g/kg (for 95% ethanol extract of <i>Leonurus japonicus</i>)	[3]
Hazard Codes	H315, H319, H335	[1][2]
Precautionary Codes	P261, P264, P271, P280, P302+P352, P305+P351+P338	[1]

Note: The provided LD50 value is for a plant extract and not for pure **Leonurine hydrochloride**. Therefore, a conservative approach to handling is strongly advised.

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is crucial to minimize exposure risk. The following table outlines the mandatory PPE for handling **Leonurine hydrochloride** powder and solutions.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact and irritation.
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes and airborne particles causing serious eye irritation.
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator	Prevents inhalation of the powder, which can cause respiratory irritation.[1]
Body Protection	A fully buttoned laboratory coat with long sleeves	Protects skin from accidental contact.
Footwear	Closed-toe shoes	Prevents injury from spills.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical for safety and experimental integrity.

Preparation and Engineering Controls

- Designated Work Area: All handling of **Leonurine hydrochloride** powder should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Pre-use Checklist: Before starting, ensure all necessary PPE is available and in good condition. Verify that the fume hood is functioning correctly.
- Spill Kit: Keep a spill kit rated for chemical powders readily accessible.

Weighing and Solution Preparation

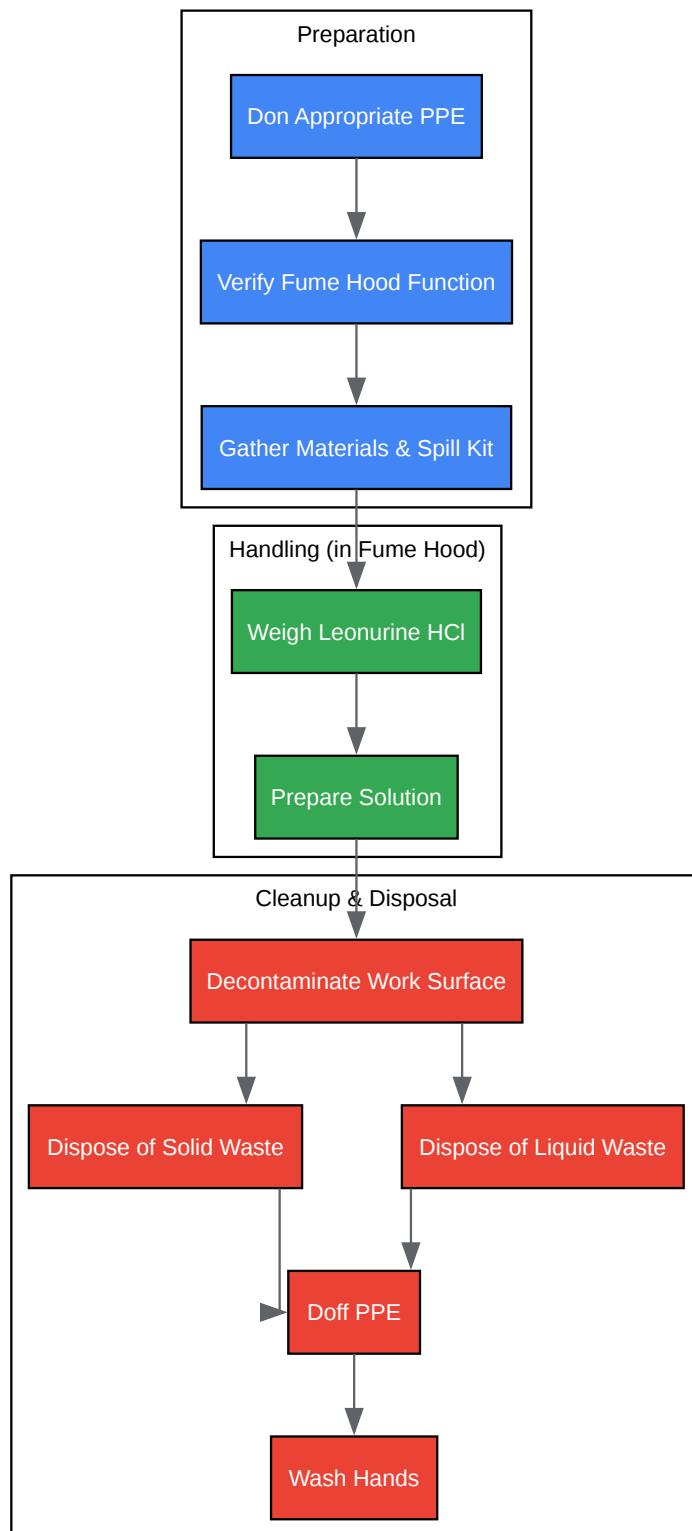
- Weighing: Use a disposable weigh boat or creased weighing paper to handle the powder. Tare the balance with the empty container before adding the compound.
- Aliquotting: Minimize the generation of dust by carefully opening the container and gently scooping the required amount. Avoid pouring the powder directly.
- Dissolving: To prepare a stock solution, add the solvent to the vessel containing the pre-weighed **Leonurine hydrochloride**. This minimizes the risk of powder becoming airborne. Gently swirl or sonicate to dissolve. **Leonurine hydrochloride** is soluble in DMSO.^[4]

Personal Hygiene

- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Contaminated Clothing: If clothing becomes contaminated, remove it immediately and launder it separately before reuse.

Safe Handling Workflow Diagram

Workflow for Safe Handling of Leonurine Hydrochloride

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